

# DCDQ Interpretation Guidelines for Clinicians: A Technical Support Center

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## Compound of Interest

Compound Name: DCDQ

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This technical support center provides clinicians, researchers, and drug development professionals with a comprehensive guide to the Developmental Coordination Disorder Questionnaire (**DCDQ**), a key screening tool for Developmental Coordination Disorder (DCD).

## Frequently Asked Questions (FAQs)

### 1. What is the Developmental Coordination Disorder Questionnaire (**DCDQ**)?

The Developmental Coordination Disorder Questionnaire (**DCDQ**) is a parent-completed questionnaire designed to screen for motor coordination difficulties in children.<sup>[1][2]</sup> The current version, known as the **DCDQ'07**, is a revised and more psychometrically robust instrument intended for use with children aged 5 to 15 years.<sup>[1][3]</sup> It is a valuable tool to help identify children who may have DCD.<sup>[2][4]</sup>

### 2. Who should complete the **DCDQ**?

The **DCDQ** was developed and validated for completion by parents, as they are typically most familiar with their child's motor performance in everyday activities.<sup>[2][4]</sup> While some clinicians and researchers have experimented with having teachers or both parents complete the questionnaire, the scoring system was developed based on parental responses.<sup>[2][4]</sup> If multiple perspectives are sought, it is recommended that the parent and teacher complete the form together.<sup>[3]</sup>

### 3. How is the **DCDQ'07** structured?

The **DCDQ**'07 consists of 15 items that are grouped into three factors:[2][4]

- Control During Movement: Assesses motor control while the child or an object is in motion.
- Fine Motor and Handwriting: Focuses on tasks requiring fine motor skills and handwriting abilities.
- General Coordination: Evaluates overall coordination in various activities.

#### 4. How is the **DCDQ** scored?

To score the **DCDQ**'07, you must first calculate the child's chronological age. Then, sum the responses for all 15 items to obtain a total score, which will range from 15 to 75. This total score is then compared to age-specific cutoff scores to determine if there is an indication of or suspicion for DCD.[3][5]

## Troubleshooting Guide

Q: What if a parent leaves some questions on the **DCDQ** unanswered?

A: The administration manual does not provide specific instructions for handling missing data. It is recommended to follow up with the parent to see if they can provide a response for the unanswered items. If this is not possible, the questionnaire's validity for that child may be compromised, and this should be noted in the clinical report.

Q: How should I interpret a score that falls on the borderline between "Indication of, or Suspect for, DCD" and "Probably not DCD"?

A: A borderline score should be interpreted with caution. It is important to consider other factors, such as the clinician's observations, the child's developmental history, and information from other assessments. In such cases, further motor testing is recommended to clarify the child's motor coordination abilities.[2]

Q: Can the **DCDQ** be used for children with other developmental conditions, such as ADHD?

A: Yes, the **DCDQ** can be used with children who have other developmental conditions.[3] Research has shown that the presence of ADHD was not associated with the **DCDQ**'07 score, indicating little bias when using the questionnaire with this population.[3] The results, in

conjunction with other test findings, can help differentiate between motor coordination challenges and difficulties related to inattention.[3]

## Data Presentation

Table 1: **DCDQ**'07 Interpretation of Total Scores

Chronological Age	Indication of or Suspect for DCD (DCDQ Score)	Probably Not DCD (DCDQ Score)
5 years 0 months to 7 years 11 months	15 to 46	47 to 75
8 years 0 months to 9 years 11 months	15 to 55	56 to 75
10 years 0 months to 15 years 0 months	15 to 57	58 to 75

Source: Adapted from the **DCDQ**'07 Administration Manual.[3][5]

Table 2: Sensitivity and Specificity of the **DCDQ**'07

Age Group	Sensitivity	Specificity
5 years 0 months to 7 years 11 months	75.0%	71.4%
8 years 0 months to 9 years 11 months	88.6%	66.7%
10 years 0 months to 15 years 0 months	88.5%	75.6%
Overall (adjusted for age)	84.6%	70.8%

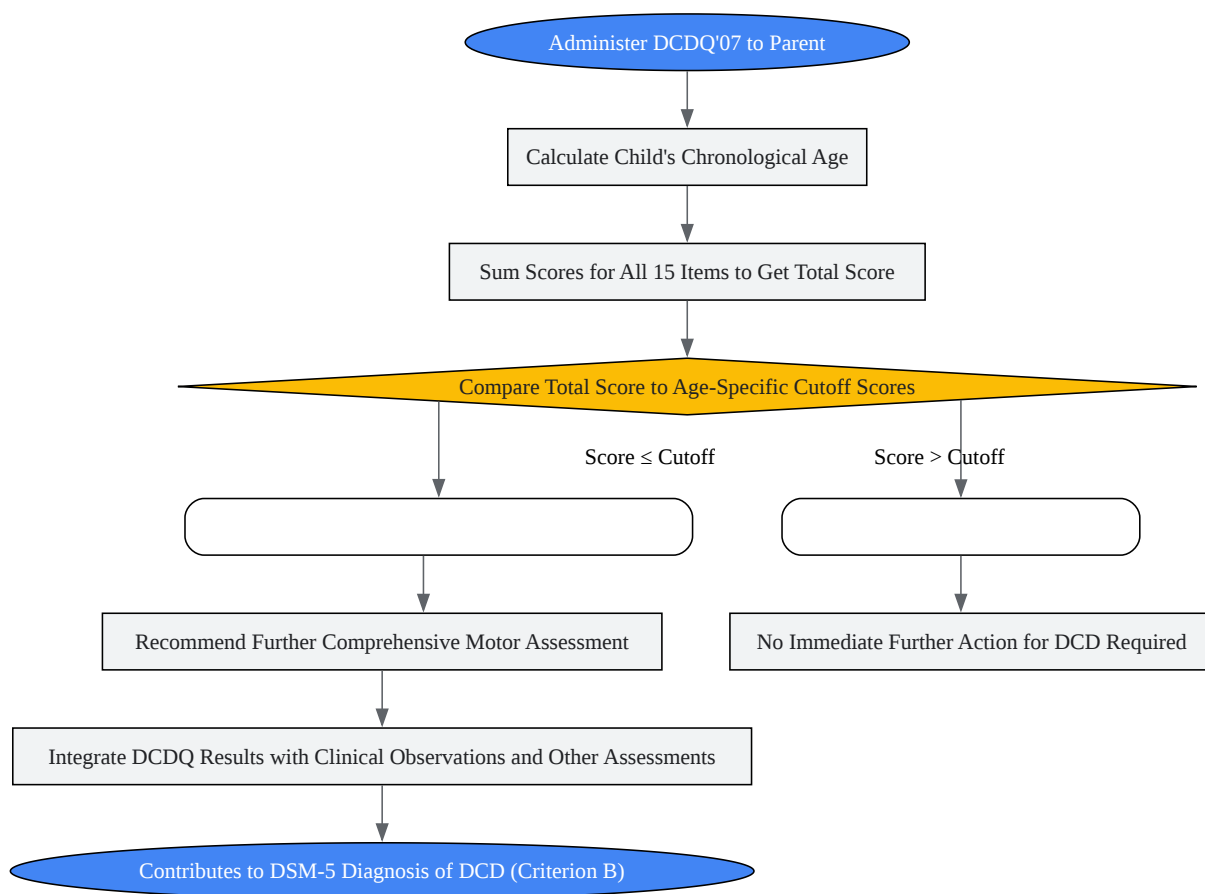
Source: **DCDQ**'07 Administration Manual.[3]

## Experimental Protocols

## Methodology for Utilizing the **DCDQ**'07

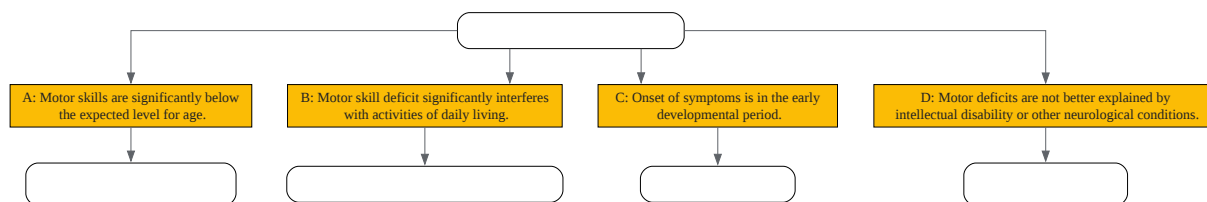
- **Obtain Consent:** Obtain informed consent from the child's parent or legal guardian before administering the questionnaire.
- **Provide Instructions:** Clearly explain the purpose of the questionnaire to the parent. Instruct them to compare their child's motor performance to that of their peers using the 5-point Likert scale for each of the 15 items.[\[2\]](#)[\[4\]](#)
- **Ensure Completion:** Encourage the parent to answer all questions.
- **Calculate Chronological Age:** Accurately calculate the child's chronological age in years and months as of the date of questionnaire completion.[\[5\]](#)[\[6\]](#)
- **Score the Questionnaire:** Sum the scores for each of the 15 items to get a total score.[\[5\]](#)
- **Interpret the Score:** Compare the total score to the appropriate age-related cutoff scores in Table 1 to determine if the result is an "Indication of, or Suspect for, DCD" or "Probably not DCD".[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Integrate with Other Findings:** The **DCDQ** is a screening tool and should not be used in isolation for diagnosis.[\[2\]](#)[\[4\]](#) An indication of DCD on the questionnaire fulfills the requirement for Criterion B of the DSM-5 diagnostic criteria for DCD.[\[2\]](#)[\[4\]](#) However, a comprehensive assessment by a qualified professional is necessary for a formal diagnosis.[\[7\]](#) This includes standardized motor testing and a thorough developmental history.

## Visualizations



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Caption: **DCDQ'07** interpretation workflow for clinicians.



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Caption: Role of **DCDQ** in DCD diagnostic criteria.

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